

Safeguarding Your Research: A Comprehensive Guide to Handling PROTAC EGFR Degradar 11

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Compound of Interest

Compound Name: PROTAC EGFR degrader 11

Cat. No.: B12376031

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper handling of novel therapeutic compounds is paramount. This guide provides essential safety and logistical information for the effective and safe use of **PROTAC EGFR Degradar 11**, a potent molecule designed to selectively eliminate the Epidermal Growth Factor Receptor (EGFR).

This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and compliant disposal plans to foster a secure research environment. By adhering to these guidelines, you can minimize risks and ensure the integrity of your experiments.

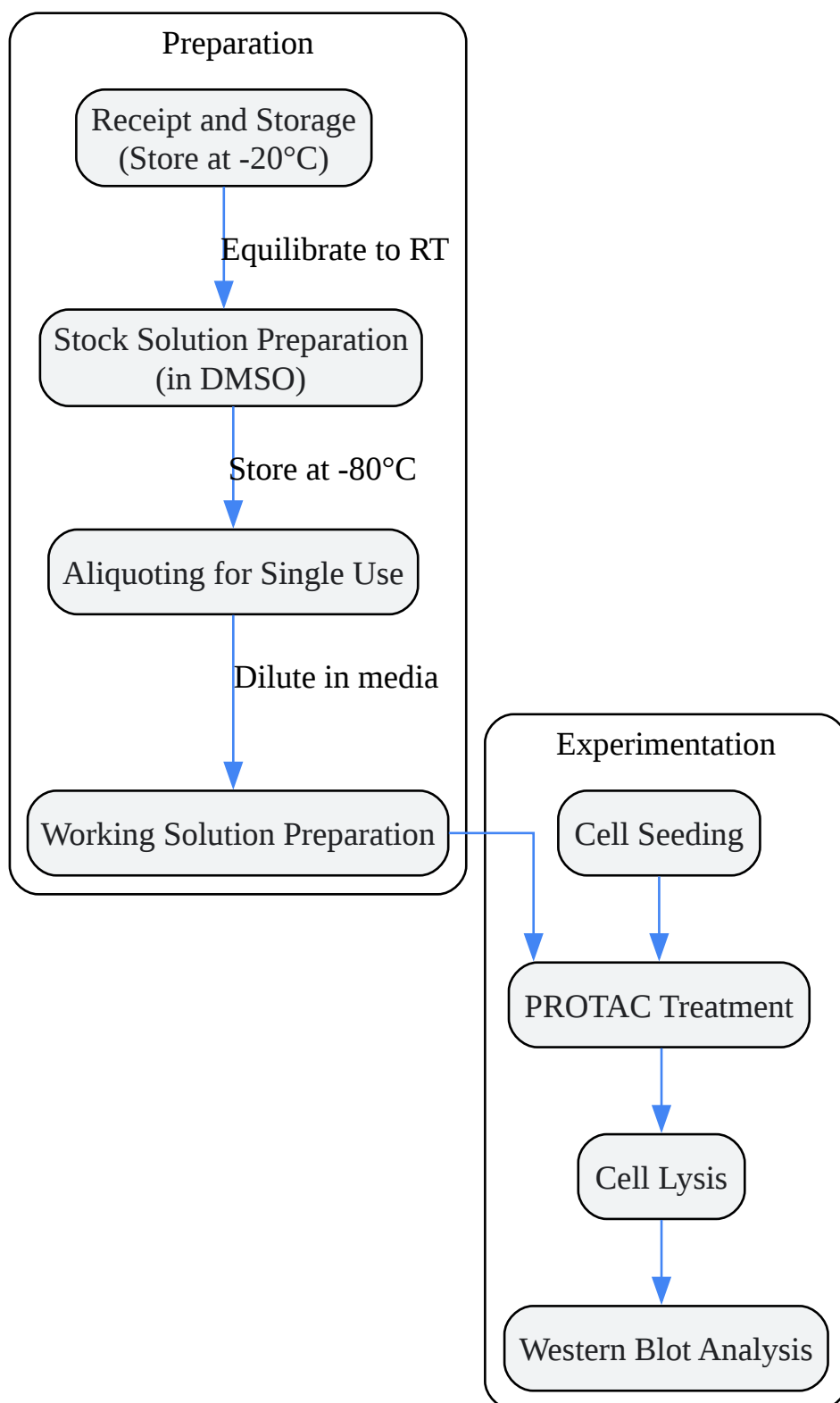
Immediate Safety and Handling Precautions

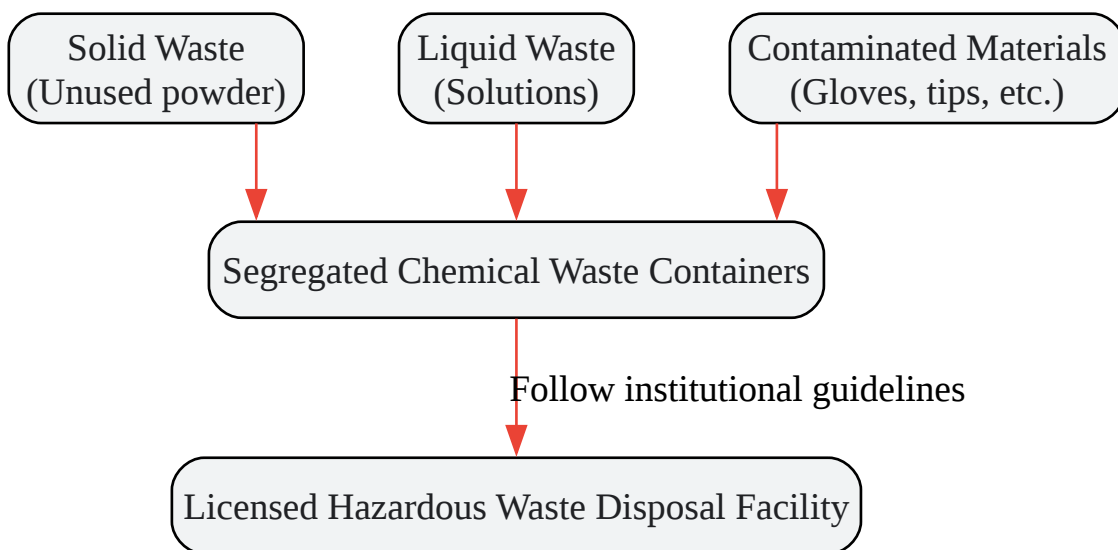
A thorough understanding of the safety profile of **PROTAC EGFR Degradar 11** is the first line of defense. While a specific Safety Data Sheet (SDS) for this compound should always be consulted, the following table summarizes key safety and handling information based on available data and general practices for similar compounds.

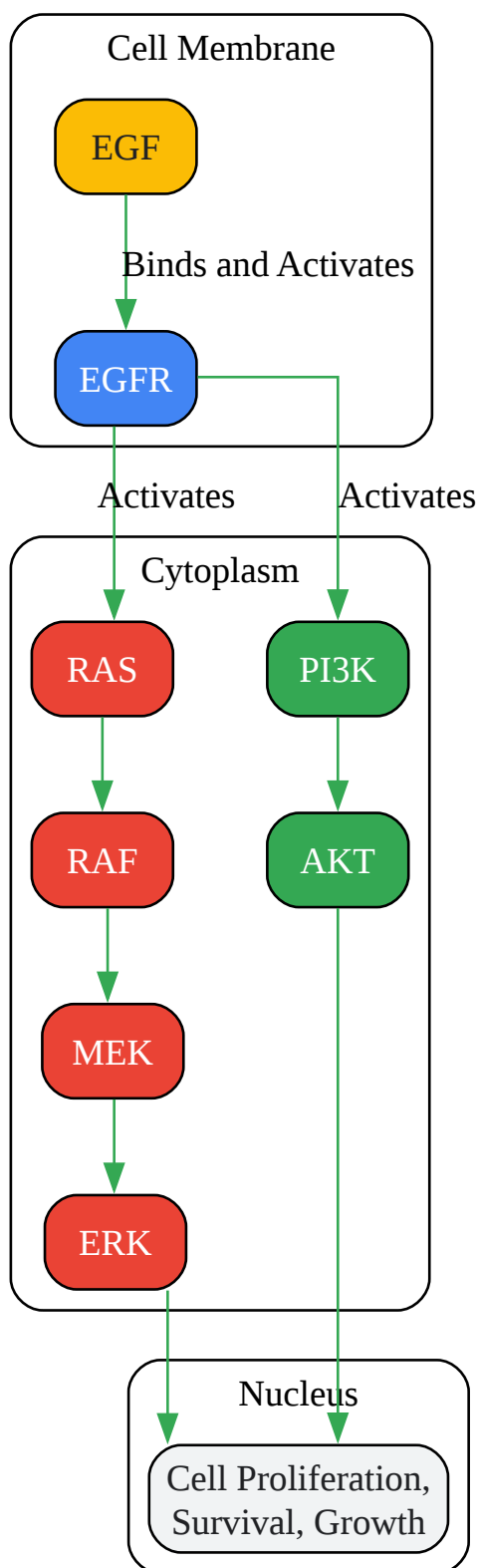
| Parameter | Information |
|---------------------|---|
| Chemical Name | PROTAC EGFR degrader 11 |
| CAS Number | 3034244-71-5 |
| Target | Epidermal Growth Factor Receptor (EGFR) |
| Mechanism of Action | Proteolysis-Targeting Chimera (PROTAC); Binds to CRBN-DDB1 E3 ubiquitin ligase |
| Biological Activity | DC50 < 100 nM; Ki for CRBN-DDB1 is 36 nM[1] [2][3][4] |
| Potential Hazards | Assume potent biological activity. Handle with care to avoid skin and eye contact, inhalation, and ingestion. |
| Recommended PPE | Nitrile gloves, safety glasses with side shields, and a lab coat are mandatory. |
| Storage | Store as a powder at -20°C for up to two years. In solvent (e.g., DMSO), store at -80°C for up to six months. |

Operational Plan: From Receipt to Experimentation

A structured workflow is critical for both safety and experimental success. The following diagram and protocol outline the key steps for handling **PROTAC EGFR Degrader 11**.







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